

Pyrimidine-2-carboximidamide Acetate: A Versatile Fragment for Next-Generation Library Synthesis

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Compound of Interest

Compound Name:	Pyrimidine-2-carboximidamide acetate
CAS No.:	312613-82-4
Cat. No.:	B152823

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction: The Strategic Value of the Pyrimidine Core in Drug Discovery

The pyrimidine scaffold is a cornerstone in medicinal chemistry, forming the structural basis of numerous approved drugs and clinical candidates.[1] Its prevalence stems from its ability to engage in a multitude of biological interactions, including hydrogen bonding and π -stacking, which are crucial for target binding.[2] The inherent bioisosteric relationship of the pyrimidine ring with other aromatic systems further enhances its utility in drug design.[3] Within the vast landscape of pyrimidine-based fragments, **Pyrimidine-2-carboximidamide acetate** emerges as a particularly valuable building block for the synthesis of diverse chemical libraries. The amidine functional group at the 2-position offers a unique combination of basicity, hydrogen bonding capability, and reactivity, making it an ideal anchor point for generating novel molecular architectures.[4] This guide provides a comprehensive overview of **Pyrimidine-2-**

carboximidamide acetate, from its fundamental properties to its practical application in library synthesis, empowering researchers to leverage this versatile fragment in their drug discovery endeavors.

Physicochemical Properties and Structural Attributes

Understanding the inherent characteristics of a building block is paramount for its effective utilization. **Pyrimidine-2-carboximidamide acetate** is typically supplied as a stable salt, enhancing its solubility and handling properties compared to the free base.

Property	Value	Source
CAS Number	312613-82-4	[5]
Molecular Formula	C ₇ H ₁₀ N ₄ O ₂	[5]
Molecular Weight	182.18 g/mol	[5]
Appearance	White to off-white solid	[6]
Solubility	Soluble in water and polar organic solvents	Inferred
Storage Conditions	Inert atmosphere, 2-8°C	[5]

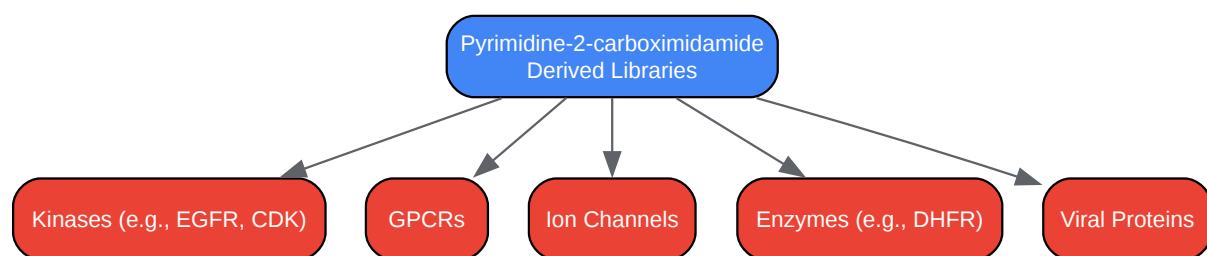
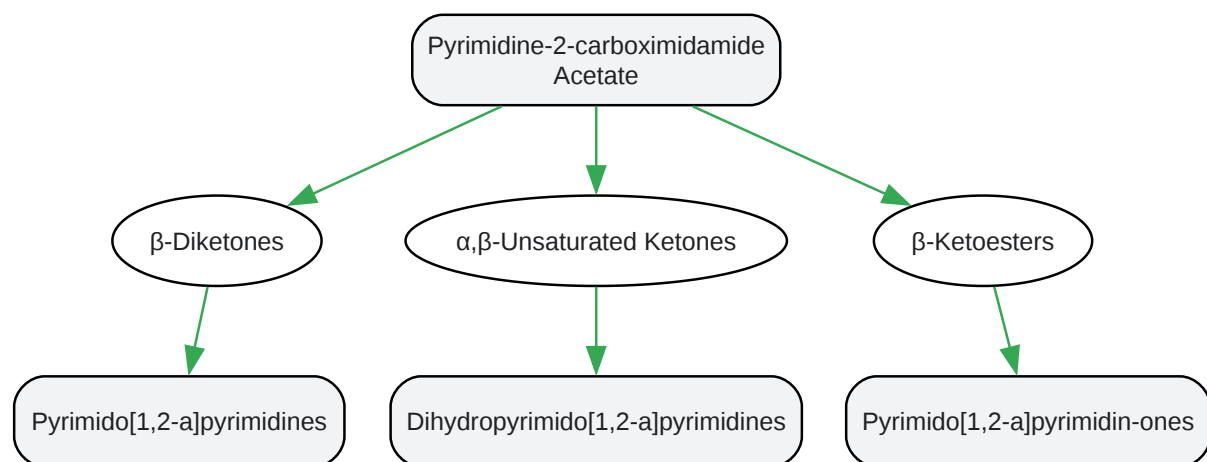
The structure of **Pyrimidine-2-carboximidamide acetate** is fundamental to its reactivity. The pyrimidine ring is an electron-deficient heterocycle, which influences the reactivity of its substituents. The 2-carboximidamide group is a strong hydrogen bond donor and can also act as a nucleophile or a base.

Caption: Structure of **Pyrimidine-2-carboximidamide Acetate**.

Synthesis of the Core Fragment: The Pinner Reaction

The most common and efficient method for the synthesis of the pyrimidine-2-carboximidamide core is through the Pinner reaction, starting from the readily available pyrimidine-2-carbonitrile.

[1] This acid-catalyzed reaction of a nitrile with an alcohol yields an imino ester salt (a Pinner salt), which can then be converted to the amidine upon treatment with ammonia.[1][7]



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Sources

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